

Structural Elucidation and Analysis of 2-Chloro-4-ethylpyrimidine: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-4-ethylpyrimidine

CAS No.: 188707-99-5

Cat. No.: B065150

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation and analysis of **2-Chloro-4-ethylpyrimidine**, a key intermediate in various synthetic pathways. This document compiles available data on its synthesis, and spectroscopic characterization to support research and development activities.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Chloro-4-ethylpyrimidine** is presented below.

Property	Value	Source
Molecular Formula	C ₆ H ₇ ClN ₂	-
Molecular Weight	142.59 g/mol	-
CAS Number	188707-99-5	-

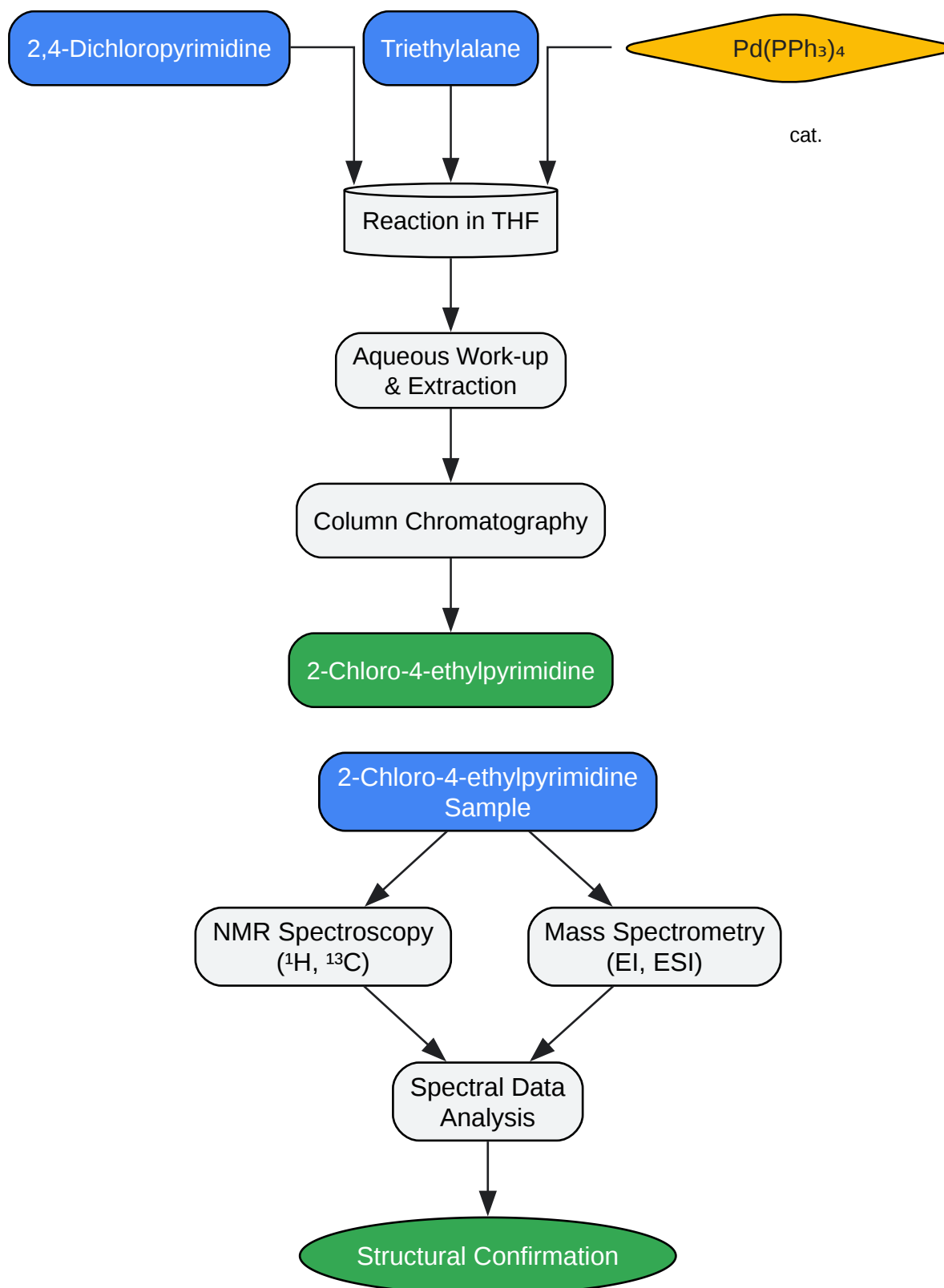
Synthesis of 2-Chloro-4-ethylpyrimidine

The primary method reported for the synthesis of **2-Chloro-4-ethylpyrimidine** is the palladium-catalyzed cross-coupling reaction.

Experimental Protocol: Palladium-Catalyzed Alkylation

While the full experimental details from the primary literature, Acta Chemica Scandinavica, 51, 302-306 (1997), could not be accessed, the general protocol involves the reaction of 2,4-dichloropyrimidine with a suitable ethylating agent in the presence of a palladium catalyst. A general representation of this reaction is as follows:

- Starting Material: 2,4-Dichloropyrimidine
- Reagent: Triethylalane (or similar ethylating agent)
- Catalyst: Palladium complex (e.g., $\text{Pd}(\text{PPh}_3)_4$)
- Solvent: Anhydrous aprotic solvent (e.g., THF, Dioxane)
- Reaction Conditions: The reaction mixture is typically stirred under an inert atmosphere (e.g., Argon, Nitrogen) at a controlled temperature until completion.
- Work-up and Purification: The reaction is quenched, followed by an aqueous work-up. The crude product is then extracted with an organic solvent. Purification is achieved through column chromatography on silica gel.



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